

Application Notes and Protocols for Cleaning Platinum Crucibles with Nitric Acid

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Compound of Interest

Compound Name: Nitric acid;platinum

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Introduction

Platinum crucibles are indispensable tools in research and development, particularly in applications requiring high temperatures and chemical inertness, such as ashing, fusions, and certain analytical preparations. The inert nature of platinum ensures minimal interaction with samples, preserving their integrity. However, residual materials can contaminate subsequent analyses. This document provides a detailed protocol for cleaning platinum crucibles using nitric acid, a common and effective method for removing a range of contaminants. Adherence to these protocols is crucial for ensuring the longevity of the crucibles and the accuracy of experimental results.

Safety Precautions

Working with nitric acid requires strict adherence to safety protocols to prevent serious injury.

- **Fume Hood:** Always handle nitric acid, especially when heating, inside a certified chemical fume hood to prevent inhalation of toxic fumes.[1][2]
- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including chemical-resistant gloves (nitrile or neoprene), safety goggles, and a lab coat.[1][2][3]

- **Acid Handling:** When preparing dilute solutions, always add acid to water slowly, never the other way around, to prevent a violent exothermic reaction.
- **Waste Disposal:** Dispose of all acid waste according to your institution's hazardous waste disposal procedures. Spent nitric acid should be collected in a designated, properly labeled waste container.^[4]
- **Spill Response:** Have a spill kit readily available. For small spills, neutralize with a suitable agent like sodium carbonate or sodium bicarbonate before cleaning up.^[3] For larger spills, evacuate the area and follow institutional emergency procedures.

Contaminants Addressed by Nitric Acid

Nitric acid is a strong oxidizing agent and is particularly effective at dissolving:

- **Base Metals:** Traces of non-precious metals such as copper, nickel, zinc, and iron that may have been inadvertently introduced.
- **Organic Residues:** While heating in air can remove many organics, nitric acid can help in oxidizing and removing stubborn organic residues.^{[1][2]}
- **Some Inorganic Salts:** Many water-soluble salts can be removed with boiling distilled water, but nitric acid can be effective for certain less soluble inorganic residues.^{[1][2]}

Important Note: Do not use a mixture of nitric acid and hydrochloric acid (aqua regia) for routine cleaning. Aqua regia will dissolve the platinum crucible itself.^{[2][5]}

Experimental Protocol: Nitric Acid Cleaning

This protocol outlines the steps for cleaning a platinum crucible using a dilute nitric acid solution.

Materials:

- Platinum crucible
- Concentrated Nitric Acid (HNO_3)

- Deionized (DI) or distilled water
- Beaker (glass or PTFE)
- Hot plate
- Platinum-tipped tongs
- Drying oven

Procedure:

- Initial Rinse: Rinse the crucible with deionized water to remove any loose particulate matter. [\[6\]](#)
- Preparation of 10% Nitric Acid Solution: In a fume hood, carefully add 1 part of concentrated nitric acid to 9 parts of deionized water in a glass beaker. For example, to make 100 mL of 10% nitric acid, add 10 mL of concentrated nitric acid to 90 mL of deionized water. [\[4\]](#)[\[7\]](#)
- Acid Immersion and Heating:
 - Place the platinum crucible into the beaker containing the 10% nitric acid solution. Ensure the crucible is fully submerged.
 - Heat the beaker on a hot plate to a gentle boil. CAUTION: Do not boil vigorously to avoid splattering of the acid.
 - Maintain the gentle boil for 15-30 minutes. The exact time may vary depending on the level of contamination.
- Cooling and Rinsing:
 - Turn off the hot plate and allow the solution to cool completely.
 - Using platinum-tipped tongs, carefully remove the crucible from the nitric acid solution.
 - Rinse the crucible thoroughly with copious amounts of deionized water to remove all traces of acid. A minimum of three to five rinses is recommended.

- Final Cleaning and Drying:
 - For a final purification step, you can boil the crucible in deionized water.
 - Dry the crucible in a drying oven at 110-120°C for at least 30 minutes or until completely dry.
- Ignition (Optional but Recommended):
 - To ensure the removal of any remaining volatile impurities, the crucible can be heated to a dull red heat (approximately 900°C) in a muffle furnace for about 30 minutes.[\[1\]](#)[\[6\]](#)
 - Allow the crucible to cool to room temperature in a desiccator before use.

Alternative and Advanced Cleaning Protocols

For stubborn residues that are not removed by nitric acid, the following methods can be employed.

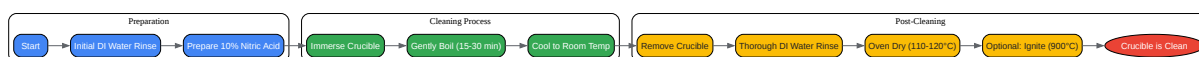
Method	Contaminant Type	Protocol Summary
Potassium Metabisulfite Fusion	Persistent inorganic residues and some metal oxides	Place a small amount of potassium metabisulfite in the crucible and heat gently over a burner until it melts. Swirl the molten salt to coat the contaminated surfaces. Let it cool, then dissolve the fused mass in warm water and rinse thoroughly.[8]
Sodium Carbonate Fusion	Silicates and some metal oxides	Fill the crucible with anhydrous sodium carbonate and heat until the carbonate melts and fuses. Cool, then dissolve the fused mass in dilute hydrochloric acid (in a fume hood). Rinse thoroughly with deionized water.[8][9]
Hydrofluoric Acid (HF) Soak	Silicate and glass residues	EXTREME CAUTION: HF is highly toxic and corrosive. This should only be performed by trained personnel with appropriate safety measures. Soak the crucible in a dilute HF solution (e.g., 5-10%) in a PTFE beaker for several hours or overnight.[9][10][11] Rinse extensively with deionized water.

Quantitative Data Summary

The following table summarizes key quantitative parameters for various cleaning protocols.

Parameter	Nitric Acid Cleaning	Citric Acid (Ultrasonic)	Hydrofluoric Acid Soak
Reagent Concentration	10% (v/v)	20% (w/v)	5-10% (v/v)
Temperature	Gentle boil (~100°C)	50°C	Room Temperature
Duration	15-30 minutes	10 minutes	12-24 hours
Post-Treatment	DI water rinse, oven dry, optional ignition at 900°C	DI water rinse, oven or air dry	Extensive DI water rinse, boil in DI water, ignition at 900°C

Experimental Workflow Diagram



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Caption: Workflow for cleaning platinum crucibles with nitric acid.

Conclusion

Proper cleaning of platinum crucibles is paramount for maintaining their integrity and ensuring the reliability of experimental data. The nitric acid cleaning protocol detailed in this document is a robust method for removing common contaminants. For more persistent residues, alternative fusion or acid treatments may be necessary. Always prioritize safety by using appropriate personal protective equipment and working in a well-ventilated fume hood when handling acids. Regular and proper maintenance will extend the life of these valuable laboratory assets.

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